

Operational Guide: 2-Bromo-6-methanesulfonylaniline Disposal & Handling[1]

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Compound of Interest

Compound Name: 2-Bromo-6-methanesulfonylaniline

Cat. No.: B13597905

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Executive Safety Summary

Immediate Action Required: Treat **2-Bromo-6-methanesulfonylaniline** (CAS: 1362851-65-7) as a Halogenated Organic Hazardous Waste.[1]

- Primary Hazard: Acute toxicity (Oral/Dermal/Inhalation), Skin/Eye Irritant.[1]
- Critical Incompatibility: Violent reaction potential with Strong Oxidizers and Strong Acids (e.g., Nitric Acid).[1]
- Disposal Stream: High-temperature incineration (Rotary Kiln) via licensed hazardous waste contractor.[1]
- Prohibited: Do NOT dispose of down drains, in trash, or by evaporation.[1]

Chemical Profile & Hazard Mechanism

To handle this compound safely, one must understand its structural reactivity. **2-Bromo-6-methanesulfonylaniline** is a polysubstituted aniline derivative.[1]

- Aniline Core: Provides the vector for toxicity (methemoglobinemia potential) and skin absorption.[\[1\]](#)
- Bromine Substituent (C-Br): Classifies the waste as Halogenated.[\[1\]](#) This prohibits disposal in standard "Non-Halogenated" organic solvent streams because burning halogenated compounds without scrubbers releases toxic acid gases (HBr) and dioxins.[\[1\]](#)
- Methanesulfonyl Group (SO₂Me): An electron-withdrawing group that increases the acidity of the amine protons and modifies solubility.[\[1\]](#) It also introduces sulfur oxides (SO_x) as combustion byproducts, necessitating specific scrubber capabilities at the incineration facility.[\[1\]](#)

Quantitative Hazard Data

Property	Value	Operational Implication
CAS Number	1362851-65-7	Use for waste labeling and inventory tracking. [1]
Physical State	Solid (Powder)	Dust generation is a primary inhalation risk. [1]
Signal Word	WARNING	Indicates moderate hazard level; requires strict PPE. [1]
Hazard Codes	H302, H312, H332	Harmful by all routes of entry. [1] [2] Zero skin contact allowed. [1]
Incompatibility	Oxidizers, Acids	Segregation Critical: Store away from Nitric Acid/Peroxides. [1]

Personal Protective Equipment (PPE) Protocol

Standard nitrile gloves may offer insufficient protection against aniline derivatives in solution due to rapid permeation.[\[1\]](#)

- Hand Protection:

- Solid Handling: Double Nitrile gloves (minimum 5 mil thickness) are generally acceptable for dry solid handling.[\[1\]](#)
- Solution Handling: Use Silver Shield® (Laminate) or Viton® gloves.[\[1\]](#) If these are unavailable, use a "Double-Gloving" technique: Silver Shield inner liner + Nitrile outer glove for dexterity.[\[1\]](#)
- Respiratory Protection: Work strictly within a certified chemical Fume Hood.[\[1\]](#) If dust generation is uncontrolled outside a hood, a NIOSH-approved N95 or P100 particulate respirator is required.[\[1\]](#)
- Eye/Body: Chemical splash goggles (ANSI Z87.[\[1\]](#)1) and a buttoned lab coat.[\[1\]](#)[\[3\]](#)

Step-by-Step Disposal Protocol

A. Waste Segregation (The "Golden Rule")

Failure to segregate is the #1 cause of laboratory accidents involving waste.[\[1\]](#)

- Stream: Halogenated Organic Waste.[\[1\]](#)
- Segregation: Keep separate from Non-Halogenated solvents (e.g., Acetone, Methanol) if possible to reduce disposal costs, but NEVER mix with oxidizers (Nitric acid, Perchloric acid) or reactive metals.[\[1\]](#)

B. Solid Waste Disposal (Pure Compound/Contaminated Solids)[\[1\]](#)

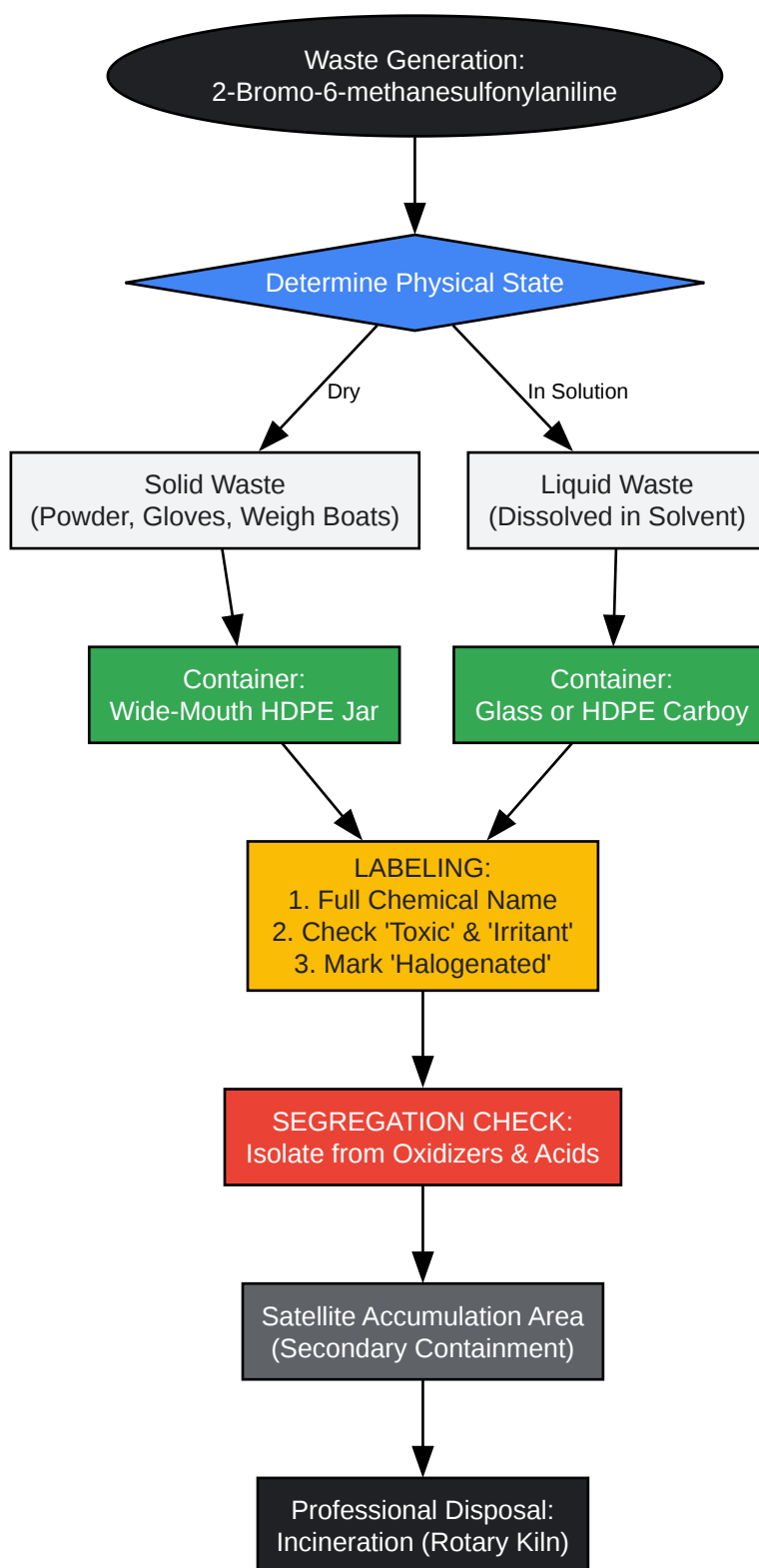
- Collection: Collect pure solid waste, contaminated weighing boats, and heavily soiled gloves in a wide-mouth HDPE (High-Density Polyethylene) jar.[\[1\]](#)
- Labeling: Affix a hazardous waste tag immediately.[\[1\]](#)
 - Constituents: "**2-Bromo-6-methanesulfonylaniline**, Solid".[\[1\]](#)[\[4\]](#)
 - Hazard Checkboxes: Toxic, Irritant.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Sealing: Screw the lid tightly. Do not overfill (leave 10% headspace).[\[1\]](#)

C. Liquid Waste Disposal (Solutions/Mother Liquor)[1][7]

- Container Selection: Use an HDPE or Glass carboy/bottle. Avoid metal containers due to potential corrosion from hydrolysis byproducts.[1]
- Composition Log: You must list the solvent and the solute.[1]
 - Example: "95% Dichloromethane, 5% **2-Bromo-6-methanesulfonylaniline**".[1]
- PH Check: Ensure the solution is neutral (pH 6-8). If acidic/basic due to workup, neutralize carefully before adding to the organic waste container to prevent exothermic reactions in the drum.

D. Logical Workflow Diagram

The following decision tree illustrates the operational workflow for disposing of this specific compound.



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Figure 1: Decision tree for the safe segregation and packaging of **2-Bromo-6-methanesulfonylaniline** waste.

Spill Management Protocol

Minor Spill (< 5g/5mL):

- Alert: Notify nearby personnel.
- PPE: Don double nitrile gloves, goggles, and lab coat.[\[1\]](#)
- Containment:
 - Solid: Cover with wet paper towels to prevent dust, then scoop into a waste jar.
 - Liquid: Absorb with vermiculite or sand.[\[1\]](#) Do NOT use combustible materials (sawdust) if the solvent is flammable.[\[1\]](#)
- Clean: Wipe area with soap and water.[\[1\]](#)[\[2\]](#) Dispose of all cleanup materials as hazardous waste.[\[1\]](#)[\[7\]](#)

Major Spill (> 5g/5mL or outside hood):

- Evacuate: Clear the lab immediately.
- Isolate: Close doors and post "DO NOT ENTER" signage.
- Contact: Call EHS/Emergency Response immediately.[\[1\]](#)[\[7\]](#)

Regulatory & Compliance Context

- RCRA Classification (USA): While not explicitly P- or U-listed by CAS specifically, this compound typically falls under "Characteristic Hazardous Waste" due to toxicity and ignitability (if in solvent).[\[1\]](#) It is treated as a Halogenated Organic.[\[1\]](#)[\[7\]](#)
- EPA Disposal Code: Likely D001 (Ignitable, if in solvent) or D003 (Reactive, potentially) depending on the matrix.[\[1\]](#) The safest route is designating it for Incineration.[\[1\]](#)

- Global Harmonized System (GHS): Follows H302/H312/H332 protocols.[1][8]

References

- U.S. Environmental Protection Agency (EPA). (n.d.).[1] Treatment Technologies for Halogenated Organic Containing Wastes.[1][9] Retrieved from [[Link](#)][1]

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